

CHIR-124: A Quinolone-Based Compound Targeting Checkpoint Kinase 1 (Chk1)

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Compound of Interest

Compound Name: *IKs124*

Cat. No.: *B15571290*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

CHIR-124 is a novel, potent, and selective small-molecule inhibitor of Checkpoint Kinase 1 (Chk1), a critical regulator of the DNA damage response and cell cycle checkpoints.^{[1][2][3]} Structurally, it is classified as a quinolone-based compound, distinguishing it from other known Chk1 inhibitors.^{[1][2]} This technical guide provides a comprehensive overview of CHIR-124, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for its evaluation.

Core Mechanism of Action

CHIR-124 exerts its primary effect by potently and selectively inhibiting the kinase activity of Chk1. Chk1 is a serine/threonine-protein kinase that plays a pivotal role in the S and G2-M phase cell cycle checkpoints, which are activated in response to DNA damage. By inhibiting Chk1, CHIR-124 abrogates these checkpoints, preventing cancer cells from repairing DNA damage and leading to mitotic catastrophe and apoptosis, particularly in cancer cells with a mutated p53 gene. The loss of p53 function enhances the pro-apoptotic effects of CHIR-124.

A key downstream effect of Chk1 inhibition by CHIR-124 is the stabilization of Cdc25A, a protein phosphatase that is normally targeted for degradation by Chk1 following DNA damage. The restoration of Cdc25A levels promotes entry into mitosis, even in the presence of DNA damage, leading to cell death.

Quantitative Efficacy and Selectivity

CHIR-124 demonstrates high potency against Chk1 and significant selectivity over other kinases, including Chk2. The following tables summarize the key quantitative data for CHIR-124.

Table 1: In Vitro Inhibitory Activity of CHIR-124 against Various Kinases

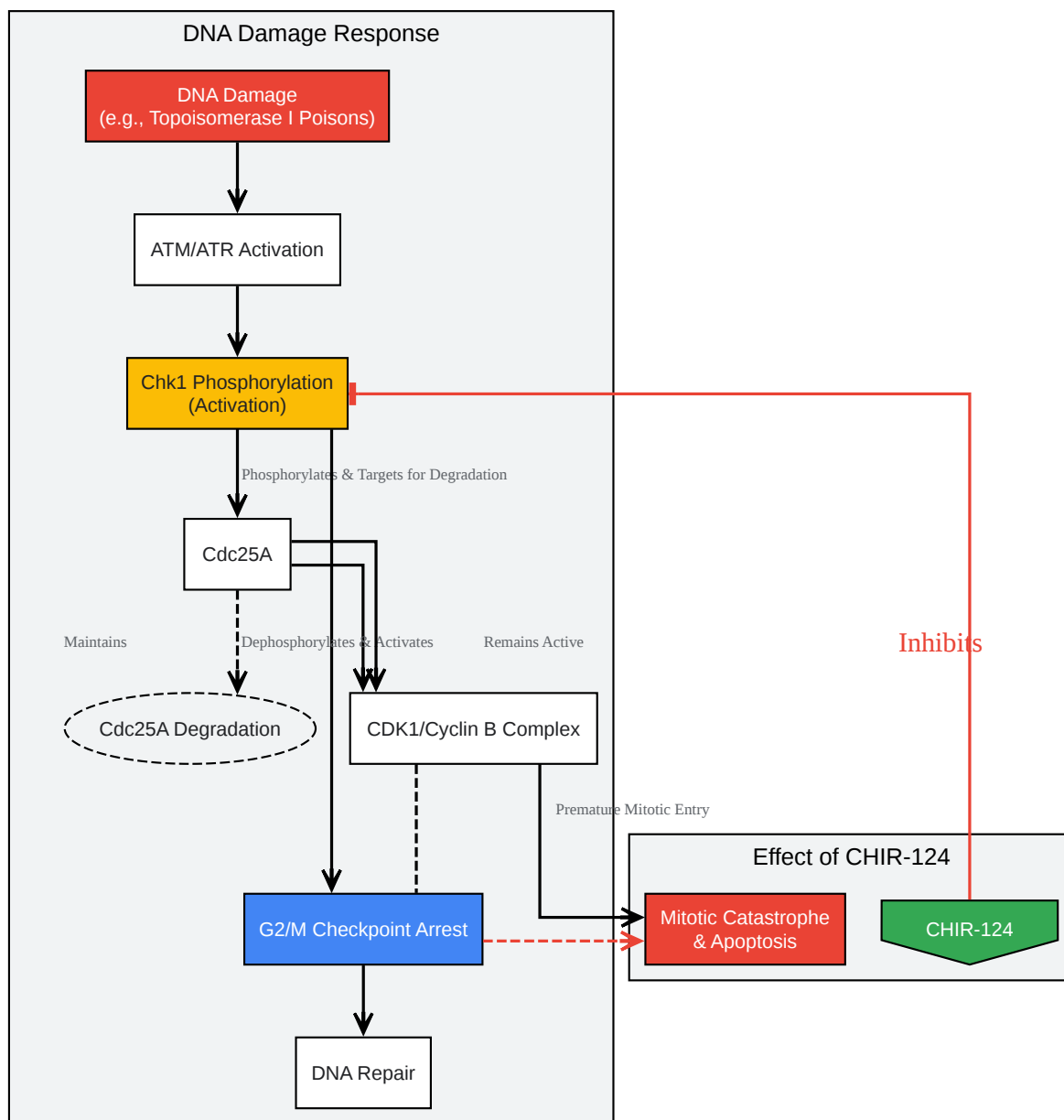
Target Kinase	IC50 (nM)	Fold Selectivity vs. Chk1	Reference
Chk1	0.3	-	
Chk2	700	~2333	
FLT3	5.8	~19	
PDGFR	6.6	~22	
GSK-3	23.3	~78	
Fyn	98.8	~329	
CDK2/cyclin A	190	~633	
Cdc2/cyclin B	510	~1700	
CDK4/cyclin D	2100	~7000	

Table 2: Cellular Activity of CHIR-124

Cell Line	Assay Type	Parameter	Value (μM)	In Combination with	Reference
MDA-MB-435	Cytotoxicity	EC50	0.08	-	
HCT116 p53-/-	Clonogenic Survival	Dose Enhancement Ratio (DER)	1.35	Ionizing Radiation	
HCT116 WT	Clonogenic Survival	Dose Enhancement Ratio (DER)	1.32	Ionizing Radiation	

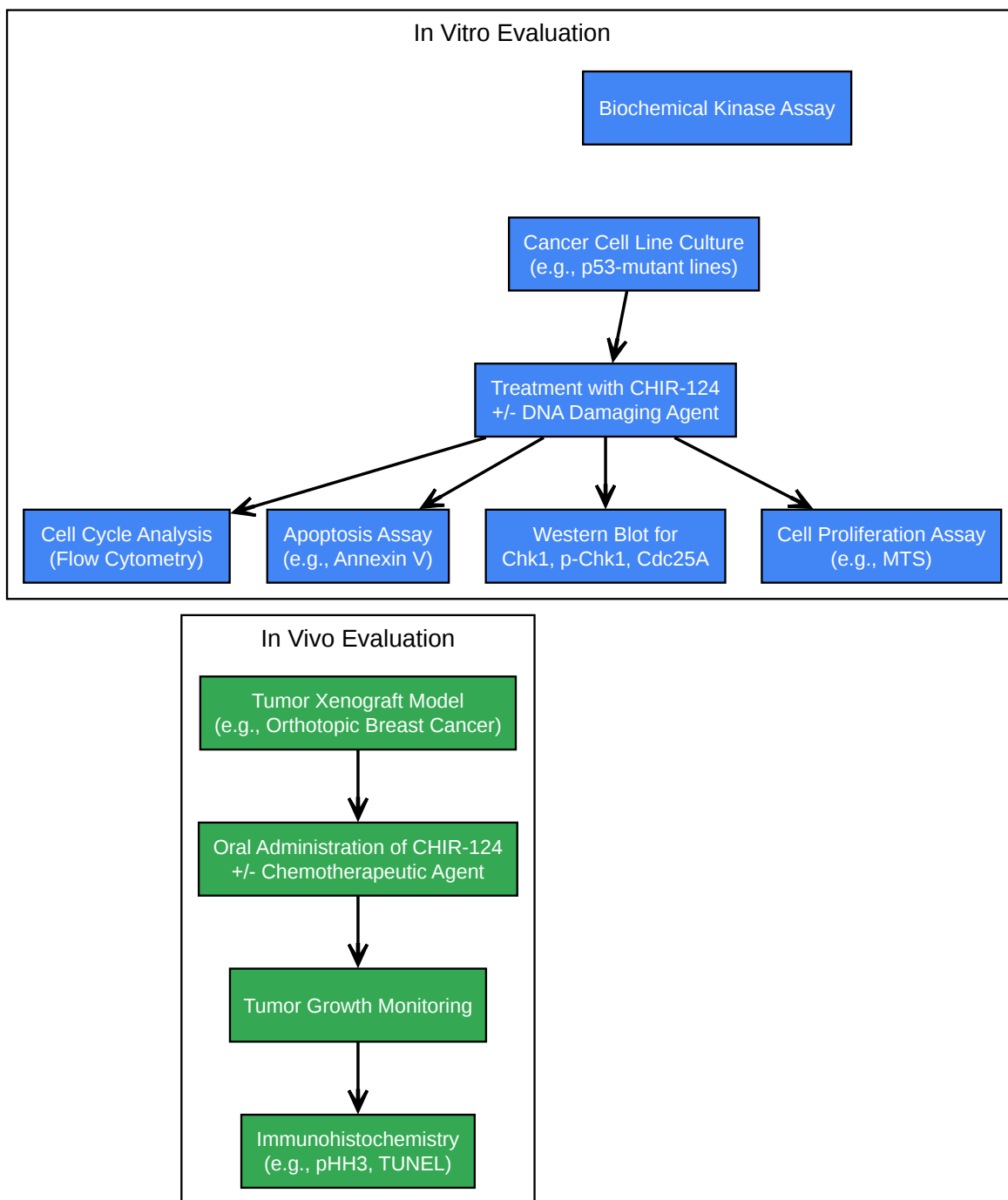
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the key signaling pathway affected by CHIR-124 and a typical experimental workflow for its evaluation.



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Diagram 1: CHIR-124 Mechanism of Action in the DNA Damage Response Pathway.



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Diagram 2: General Experimental Workflow for Preclinical Evaluation of CHIR-124.

Experimental Protocols

In Vitro Chk1 Kinase Assay

This protocol is designed to determine the in vitro inhibitory activity of CHIR-124 against the Chk1 kinase.

Materials:

- Recombinant Chk1 kinase domain (expressed in Sf9 insect cells)
- Biotinylated cdc25c peptide substrate
- CHIR-124 (dilution series)
- Kinase reaction buffer: 30 mM Tris-HCl (pH 7.5), 10 mM MgCl₂, 2 mM DTT, 4 mM EDTA, 25 mM β-glycerophosphate, 5 mM MnCl₂, 0.01% bovine serum albumin
- Unlabeled ATP and ³³P-γ-labeled ATP
- Streptavidin-coated microtiter plates
- Stop reaction buffer: 25 mM EDTA, 50 mM HEPES (pH 7.5)
- Europium-labeled anti-phosphotyrosine antibody (for non-radioactive detection)

Procedure:

- Prepare a dilution series of CHIR-124.
- In a microtiter plate, mix the CHIR-124 dilutions with the kinase reaction buffer containing the Chk1 kinase domain, peptide substrate, and a mixture of unlabeled and ³³P-γ-labeled ATP.
- Incubate the reaction mixture at room temperature for 1 to 4 hours to allow for peptide phosphorylation.
- Stop the reaction by adding the stop reaction buffer.

- Transfer the reaction mixture to streptavidin-coated microtiter plates to capture the biotinylated peptide.
- Wash the plates to remove unbound reagents.
- Quantify the amount of phosphorylated peptide using a suitable detection method (e.g., scintillation counting for radioactive detection or a time-resolved fluorescence system with a Europium-labeled antibody for non-radioactive detection).
- Calculate the IC50 value of CHIR-124 using nonlinear regression analysis.

Cell Proliferation (MTS) Assay

This assay measures the effect of CHIR-124, alone or in combination with other agents, on the proliferation of cancer cell lines.

Materials:

- Human cancer cell lines (e.g., MDA-MB-435, HCT116)
- Cell culture medium and supplements
- 96-well microplates
- CHIR-124
- DNA damaging agent (e.g., camptothecin, SN-38)
- MTS reagent [3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium]

Procedure:

- Seed the cancer cells into 96-well plates at an appropriate density and allow them to adhere overnight.
- Treat the cells with various concentrations of CHIR-124, the DNA damaging agent, or a combination of both. Include untreated control wells.

- Incubate the plates at 37°C for 48 to 72 hours.
- Add the MTS reagent to each well and incubate for an additional 3 hours.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate the percentage of cell proliferation inhibition relative to the untreated controls. Determine IC50 or EC50 values and assess for synergistic effects using methods like isobologram analysis.

In Vivo Tumor Xenograft Study

This protocol evaluates the antitumor efficacy of CHIR-124 in combination with a chemotherapeutic agent in a mouse model.

Materials:

- Immunodeficient mice (e.g., SCID mice)
- Human tumor cells for implantation (e.g., MDA-MD-435)
- CHIR-124 formulated for oral administration (e.g., in Captisol)
- Chemotherapeutic agent (e.g., irinotecan/CPT-11)
- Calipers for tumor measurement

Procedure:

- Implant the human tumor cells into the appropriate site in the immunodeficient mice (e.g., mammary fat pad for an orthotopic breast cancer model).
- Allow the tumors to reach a palpable size.
- Randomize the mice into treatment groups: vehicle control, CHIR-124 alone, chemotherapeutic agent alone, and the combination of CHIR-124 and the chemotherapeutic agent.

- Administer the treatments according to a predefined schedule. For example, irinotecan can be given intraperitoneally daily for 5 days, while CHIR-124 is administered orally four times a day for 6 days.
- Measure the tumor dimensions with calipers at regular intervals to calculate tumor volume.
- At the end of the study, euthanize the mice and harvest the tumors for further analysis, such as immunohistochemistry for markers of apoptosis (TUNEL) and mitosis (phospho-histone H3).
- Calculate the tumor growth inhibition for each treatment group and assess the potentiation of the chemotherapeutic agent's effect by CHIR-124.

Conclusion

CHIR-124 is a highly potent and selective quinolone-based Chk1 inhibitor with a well-defined mechanism of action. Its ability to abrogate DNA damage-induced cell cycle checkpoints, particularly in p53-deficient tumors, makes it a promising agent for combination therapy with DNA-damaging chemotherapeutics. The experimental protocols provided herein offer a framework for the preclinical evaluation of CHIR-124 and similar compounds in drug discovery and development settings.

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References

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